

Physalaemin: A Potent Tachykinin Agonist for Elucidating NK1 Receptor Function

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Compound of Interest

Compound Name: *Physalaemin*

Cat. No.: *B10773353*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Physalaemin is a naturally occurring tachykinin peptide, originally isolated from the skin of the frog *Physalaemus fuscumaculatus*. As a potent and selective agonist for the neurokinin-1 (NK1) receptor, **physalaemin** serves as an invaluable pharmacological tool for investigating the physiological and pathophysiological roles of the NK1 receptor. The NK1 receptor, the preferred receptor for the endogenous neuropeptide Substance P, is a G-protein coupled receptor (GPCR) implicated in a myriad of biological processes, including pain transmission, neurogenic inflammation, smooth muscle contraction, and CNS disorders.[1] This document provides detailed application notes and experimental protocols for utilizing **physalaemin** to study NK1 receptor function, including its signaling pathways and downstream cellular responses.

Data Presentation: Quantitative Profile of Physalaemin

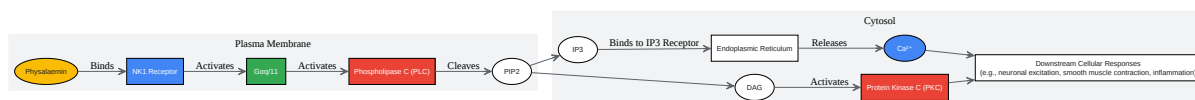
The following table summarizes the quantitative data for **physalaemin**'s interaction with the NK1 receptor, providing a clear comparison of its binding affinity and functional potency.

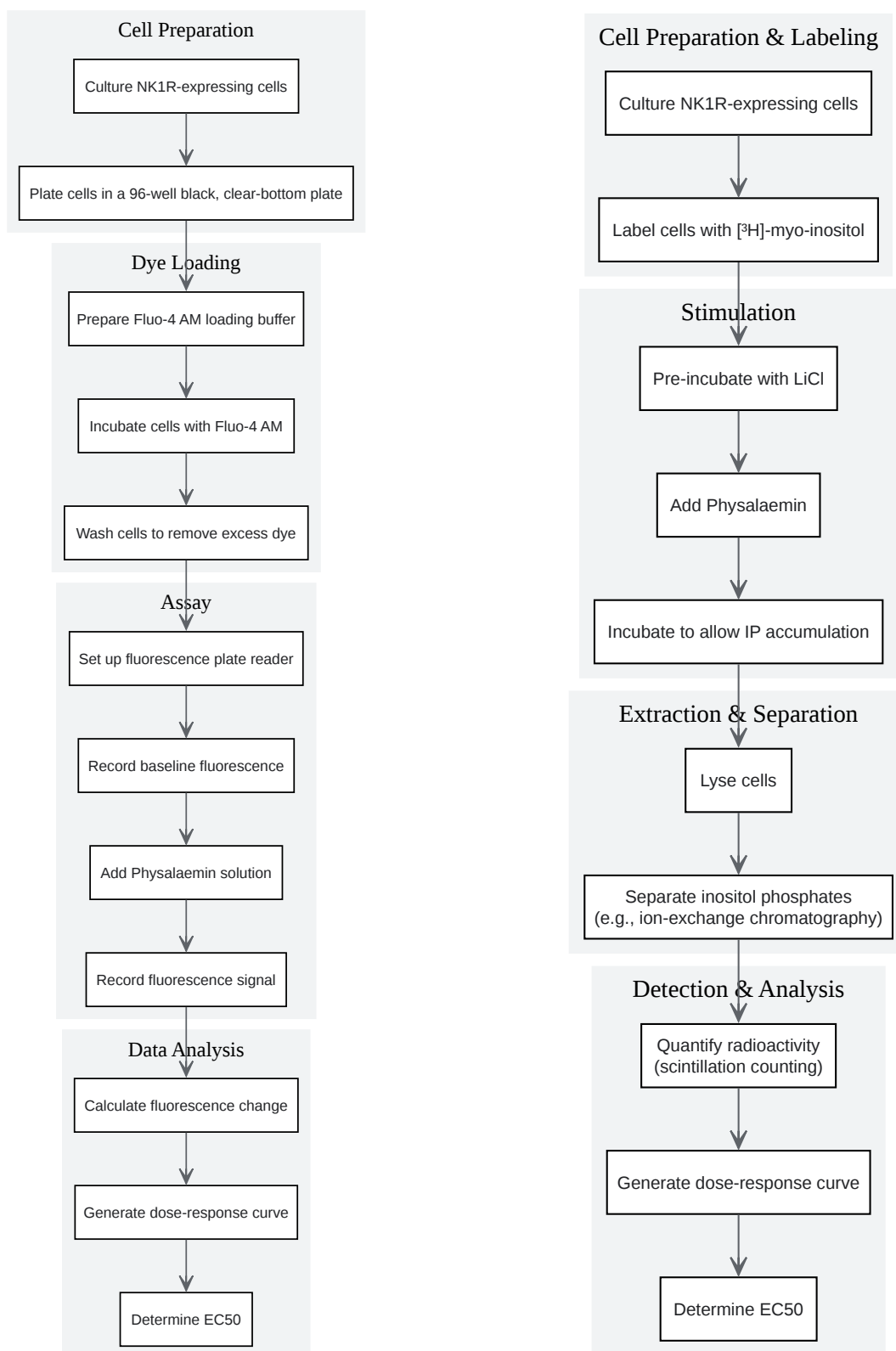
Parameter	Value	Species/Tissue /Cell Line	Assay Type	Reference(s)
Binding Affinity (Kd)	2 nM	Guinea Pig Pancreatic Acinar Cells	Radioligand Binding ([¹²⁵ I]-physalaemin)	[2]
Functional Potency	More potent than Substance P	Guinea Pig Ileum	Acetylcholine Release	[3]
Functional Potency	Similar to Substance P	Guinea Pig Ileum	Muscle Contraction	[4]

Note: The potency of **physalaemin** can vary depending on the tissue preparation and the specific functional readout being measured. Researchers are encouraged to perform dose-response curves to determine the optimal concentration for their specific experimental setup.

NK1 Receptor Signaling Pathway

Activation of the NK1 receptor by **physalaemin** initiates a canonical Gαq/11 signaling cascade. This pathway is central to many of the physiological effects mediated by the NK1 receptor. The key steps are outlined in the diagram below.





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References

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- 4. The determination of dissociation constants for substance P and substance P analogues in the guinea pig ileum by pharmacological procedures - PubMed [pubmed.ncbi.nlm.nih.gov]
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